

Technical Guide: Sources, Formation, and Analysis of 2-Nitropyrene in the Environment

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Compound of Interest

Compound Name: 2-Nitropyrene

CAS No.: 789-07-1

Cat. No.: B1207036

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Executive Summary

2-Nitropyrene (2-NP) is a specific nitrated polycyclic aromatic hydrocarbon (nitro-PAH) that serves as a definitive marker for atmospheric transformation. Unlike its isomer 1-nitropyrene, which is primarily emitted directly from diesel exhaust and combustion processes, **2-nitropyrene** is formed almost exclusively via secondary gas-phase reactions of pyrene with hydroxyl (OH) or nitrate (NO₃) radicals. Consequently, the detection of 2-NP in environmental samples provides irrefutable evidence of photochemical aging and atmospheric processing.

This guide details the mechanistic formation pathways, source apportionment logic, and validated analytical protocols required for the precise determination of 2-NP. It is designed for researchers requiring high-fidelity data to distinguish between primary emissions and secondary pollution events.

Part 1: Chemical Identity and Physicochemical Properties

Understanding the physicochemical behavior of 2-NP is a prerequisite for accurate sampling. Unlike lighter PAHs, 2-NP partitions significantly into the particulate phase (PM_{2.5}/PM₁₀) under ambient conditions, necessitating filter-based sampling strategies.

Property	Value / Description	Relevance to Analysis
CAS Number	789-07-1	Unique identifier for standards purchase.
Molecular Formula	C16H9NO2	MW = 247.25 g/mol .
Structure	Nitro group at C2 position	Sterically less hindered than 1-NP; affects elution order.
Phase Partitioning	Semi-volatile (mostly particulate)	Requires high-volume air sampling on quartz/Teflon filters.
Photostability	Moderate	Susceptible to photolysis; samples must be protected from light.

Part 2: Mechanisms of Formation

The presence of 2-NP is the result of radical-initiated oxidation of gas-phase pyrene. This process occurs through two distinct temporal pathways: daytime OH radical chemistry and nighttime NO₃ radical chemistry.[1]

Daytime Formation (OH Radical Initiated)

In the presence of sunlight, the hydroxyl radical (OH•) initiates the reaction.

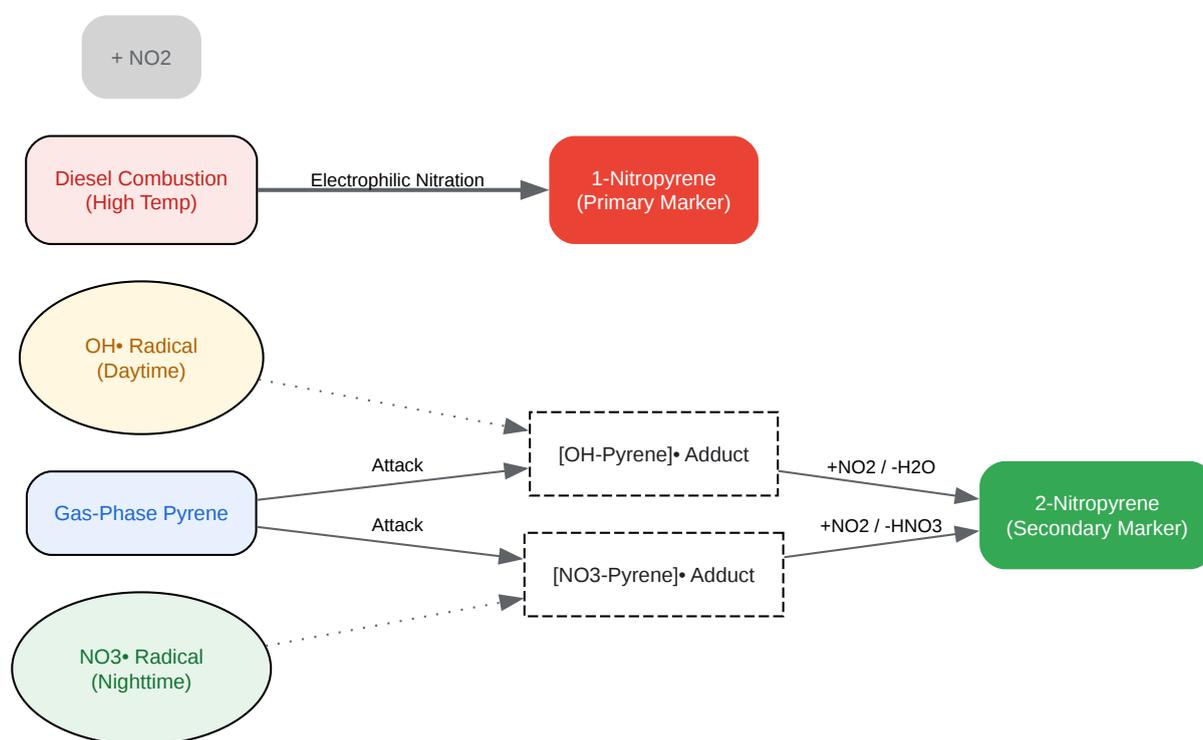
- **Radical Attack:** The electrophilic OH• radical attacks the pyrene ring. While C1 is the most reactive site, the specific addition leading to 2-NP involves attack at positions that allow subsequent nitration at the C2 position.
- **Adduct Formation:** A hydroxy-pyrene radical adduct is formed.
- **Nitration:** This adduct reacts with NO₂ (present in urban atmospheres) to form a nitro-hydroxy-dihydro-pyrene intermediate.
- **Elimination:** Loss of a water molecule restores aromaticity, yielding **2-nitropyrene**.

Nighttime Formation (NO₃ Radical Initiated)

At night, when OH concentrations drop and NO₃ radicals accumulate (formed from NO₂ + O₃), a similar addition-elimination mechanism occurs. The NO₃ radical adds to the pyrene ring, followed by NO₂ addition and HNO₃ elimination.

Reaction Pathway Diagram

The following diagram illustrates the critical divergence between primary combustion (yielding 1-NP) and secondary atmospheric processing (yielding 2-NP).



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Caption: Divergent formation pathways of Nitropyrene isomers. 1-NP is a combustion artifact, while 2-NP is exclusively formed via atmospheric radical chemistry.

Part 3: Source Apportionment & The 2-NP/1-NP Ratio

The ratio of **2-nitropyrene** to 1-nitropyrene is a robust diagnostic tool for source apportionment.

Parameter	1-Nitropyrene (1-NP)	2-Nitropyrene (2-NP)
Origin	Primary Emission (Diesel Exhaust)	Secondary Formation (Atmospheric)
Dominant Source	Incomplete Combustion	Gas-phase Radical Reactions (OH/NO ₃)
Diagnostic Ratio	Denominator	Numerator

The Diagnostic Logic

- Ratio < 1: Indicates fresh diesel exhaust dominance. The air mass has not undergone significant photochemical aging.
- Ratio > 5: Indicates "aged" air masses. The primary 1-NP has either deposited or the secondary formation of 2-NP has overwhelmed the primary signal.
- Ratio ~ 10-100: Often observed in rural or remote areas where transport times allow for extensive photochemical processing of gas-phase pyrene.

Part 4: Validated Analytical Protocol

Accurate quantification of 2-NP requires separating it from its isomer 1-NP and other interfering nitro-PAHs. The following protocol utilizes Gas Chromatography with Negative Chemical Ionization Mass Spectrometry (GC-NCI-MS), which offers superior sensitivity (femtomole level) compared to standard EI-MS due to the high electron affinity of the nitro group.

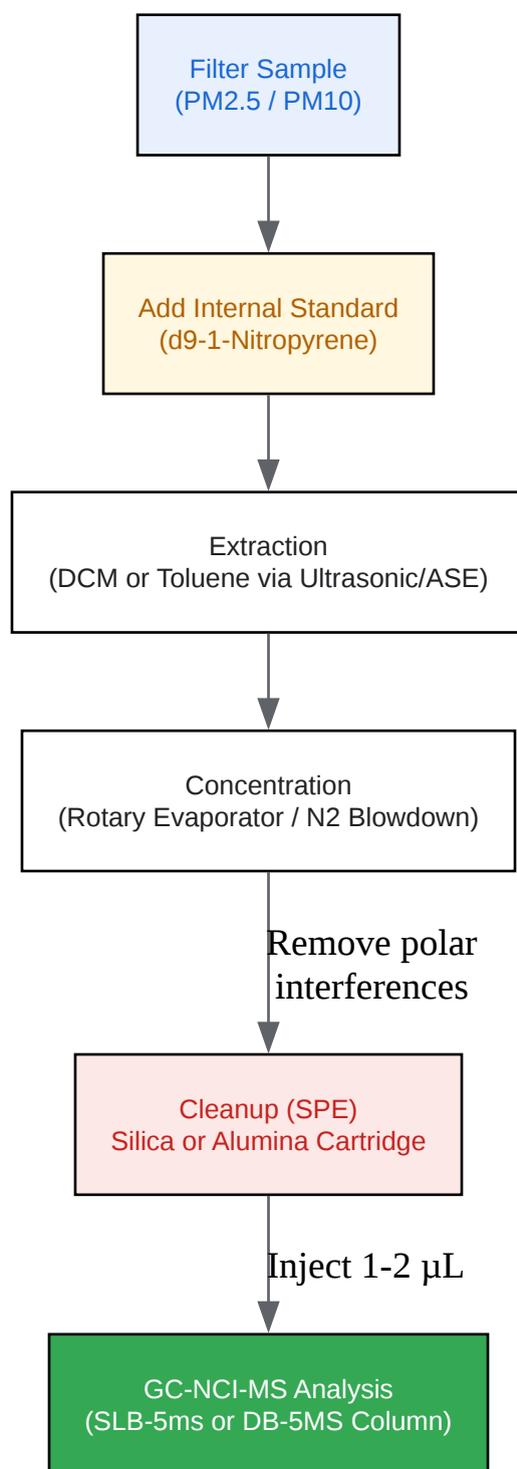
Sample Collection

- Medium: Quartz fiber filters (pre-baked at 450°C for 4 hours to remove organics).

- Sampler: High-Volume Air Sampler (flow rate ~1.13 m³/min) or PM2.5 cyclone sampler.
- Artifact Control: Use an ozone denuder upstream if possible to prevent on-filter degradation. Store samples at -20°C immediately after collection wrapped in aluminum foil (light protection).

Extraction & Cleanup Workflow

The extraction must be aggressive enough to desorb PAHs from soot particles but gentle enough to prevent degradation.



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Caption: Analytical workflow for the determination of **2-Nitropyrene** in particulate matter.

Instrumental Parameters (GC-NCI-MS)

- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5MS, 30m x 0.25mm x 0.25 μ m).
- Carrier Gas: Helium (1.0 mL/min).
- Reagent Gas: Methane (CH₄) is critical for NCI to thermalize electrons.
- Source Temp: 150°C (Lower temperatures often enhance NCI sensitivity for nitro-PAHs).
- Monitoring Mode: Selected Ion Monitoring (SIM).
 - Target Ion: m/z 247 (Molecular ion M-).
 - Qualifier Ions: m/z 217 ([M-NO]-), m/z 201 ([M-NO₂]-).

Technical Note: 2-NP elutes after 1-NP on standard non-polar columns. Ensure baseline resolution ($R > 1.5$) is achieved to prevent integration errors.

Part 5: Toxicological Context[4]

While 1-NP is the most abundant nitro-PAH, 2-NP exhibits distinct toxicological properties.

- Mutagenicity: 2-NP is a potent direct-acting mutagen in *Salmonella typhimurium* strains (specifically TA98 and TA100).
- Metabolic Activation: Unlike 1-NP, which is metabolized via nitroreduction, 2-NP mutagenicity is strongly linked to specific DNA adducts (N-(deoxyguanosin-8-yl)-2-aminopyrene).
- Risk: Because it is formed in the atmosphere, populations downwind of urban centers may be exposed to higher relative proportions of 2-NP compared to those at the emission source.

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